

# N-Methylisatoic Anhydride: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *N-Methylisatoic anhydride*

Cat. No.: *B1679347*

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For Researchers, Scientists, and Drug Development Professionals

**N-Methylisatoic anhydride** (NMIA) is a reactive chemical compound widely used in biomedical research, particularly as a reagent in Selective 2'-Hydroxyl Acylation analyzed by Primer Extension (SHAPE) for RNA structure analysis.<sup>[1][2]</sup> While an invaluable tool, its reactive nature necessitates a thorough understanding of its hazards and strict adherence to safety protocols to ensure the well-being of laboratory personnel. This guide provides an in-depth overview of the safety, handling, and emergency procedures for **N-Methylisatoic anhydride**.

## Hazard Identification and Classification

**N-Methylisatoic anhydride** is classified as a hazardous substance. The primary hazards are associated with its irritant properties.<sup>[3][4]</sup>

GHS Classification:

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)<sup>[4][5][6][7]</sup>
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)<sup>[4][5][6][7]</sup>
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory system (May cause respiratory irritation)<sup>[4][5][6][7]</sup>

Signal Word: Warning<sup>[4][5]</sup>

## Hazard Statements:

- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **N-Methylisatoic anhydride** is crucial for its safe handling and storage.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>3</sub>	<a href="#">[8]</a>
Molecular Weight	177.16 g/mol	<a href="#">[8]</a>
Appearance	White to brown solid/chunks	<a href="#">[3]</a> <a href="#">[9]</a>
Melting Point	~160-165 °C (decomposes)	<a href="#">[3]</a> <a href="#">[8]</a>
Solubility	Soluble in organic solvents. Reacts with water.	<a href="#">[10]</a>
Stability	Moisture sensitive. Stable under recommended storage conditions.	<a href="#">[3]</a> <a href="#">[11]</a>
Reactivity	Reacts violently with water. Incompatible with strong oxidizing agents, strong acids, and strong bases.	<a href="#">[3]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Nitrogen oxides (NO <sub>x</sub> )	<a href="#">[3]</a>

## Safe Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict adherence to the following handling procedures and use of appropriate personal protective equipment is mandatory.

### Engineering Controls

- Work with **N-Methylisatoic anhydride** should always be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[12\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[11\]](#)

### Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[3\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or butyl rubber) and a lab coat. Ensure there is no exposed skin.[\[13\]](#)
- Respiratory Protection: If working outside a fume hood or if dust formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[\[3\]](#)

### General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[11\]](#)
- Do not breathe dust or vapors.[\[3\]](#)
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[3\]](#)
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[4\]](#)

### Storage and Disposal

Proper storage and disposal are critical to prevent accidents and environmental contamination.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[11\]](#)
- Keep away from incompatible materials such as water, strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)[\[10\]](#)[\[11\]](#)
- **N-Methylisatoic anhydride** is moisture-sensitive; store in a desiccated environment if possible.[\[3\]](#)

## Disposal

- Dispose of waste in accordance with local, regional, and national hazardous waste regulations.[\[3\]](#)
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste to ensure complete and accurate classification.[\[3\]](#)[\[11\]](#)

## First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

### First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[\[3\]](#)
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. Remove and wash contaminated clothing before reuse.[\[3\]](#)[\[4\]](#)
- **Inhalation:** Move to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[3\]](#)
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[\[3\]](#)

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation. Evacuate personnel to safe areas.[\[4\]](#)
- Environmental Precautions: Should not be released into the environment. Prevent further leakage or spillage if safe to do so.[\[3\]](#)
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[\[3\]](#)

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.[\[4\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[\[10\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, carbon monoxide, and carbon dioxide.[\[3\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[4\]](#)

## Experimental Protocols

While specific toxicological studies for **N-Methylisatoic anhydride** are not readily available in the public domain, its primary application is in SHAPE-MaP experiments. Below is a generalized protocol for this application. For safety assessment, it is recommended to follow OECD guidelines for acute toxicity testing.

## General Protocol for Acute Toxicity Testing (OECD Guidelines)

For a comprehensive safety evaluation, the following OECD guidelines for chemical testing should be consulted and adapted by qualified toxicologists:

- Acute Oral Toxicity: OECD Test Guideline 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-and-Down Procedure).[\[14\]](#)[\[15\]](#) These tests are designed to

determine the dose of a substance that causes mortality or evident toxicity after a single oral administration.<sup>[14][16]</sup>

- Acute Dermal Irritation/Corrosion: OECD Test Guideline 404.<sup>[9]</sup> This guideline describes a procedure for assessing the potential of a substance to cause reversible inflammatory changes to the skin.<sup>[9]</sup>
- Acute Eye Irritation/Corrosion: OECD Test Guideline 405.<sup>[3][6]</sup> This test evaluates the potential of a substance to produce changes in the eye which are either reversible or irreversible.<sup>[3][17]</sup>

These protocols involve the administration of the test substance to laboratory animals (typically rodents or rabbits) under controlled conditions, followed by observation for signs of toxicity or irritation. It is strongly recommended that a weight-of-the-evidence analysis of existing data be performed before conducting any in vivo testing to minimize animal use.<sup>[3][9]</sup>

## Experimental Protocol: In Vitro RNA Structure Probing using SHAPE-MaP with N-Methylisatoic Anhydride (NMIA)

This protocol outlines the general steps for using NMIA to probe RNA structure in vitro.

### 1. RNA Preparation and Folding:

- Synthesize and purify the RNA of interest.
- Fold the RNA into its native conformation by heating at 95°C for 2 minutes, followed by slow cooling to room temperature in a suitable folding buffer (e.g., containing HEPES, MgCl<sub>2</sub>, and KCl).

### 2. SHAPE Modification with NMIA:

- Prepare a stock solution of NMIA in anhydrous DMSO.
- Divide the folded RNA into two aliquots: one for the NMIA treatment (+) and one for a no-reagent control (-).
- Add the NMIA solution to the (+) reaction to a final concentration of 5-15 mM. Add an equal volume of DMSO to the (-) reaction.
- Incubate the reactions at 37°C for a defined period (typically 30-60 minutes).

### 3. RNA Purification:

- Quench the reaction and purify the RNA from the reaction mixture using a suitable method, such as ethanol precipitation or a spin column, to remove unreacted NMIA and other reaction components.

### 4. Reverse Transcription (Primer Extension):

- Anneal a fluorescently or radioactively labeled DNA primer to the 3' end of the purified RNA.
- Perform reverse transcription using a reverse transcriptase enzyme. The enzyme will pause or fall off the RNA template at sites where a SHAPE adduct has formed on the 2'-hydroxyl group.

### 5. Mutational Profiling (MaP):

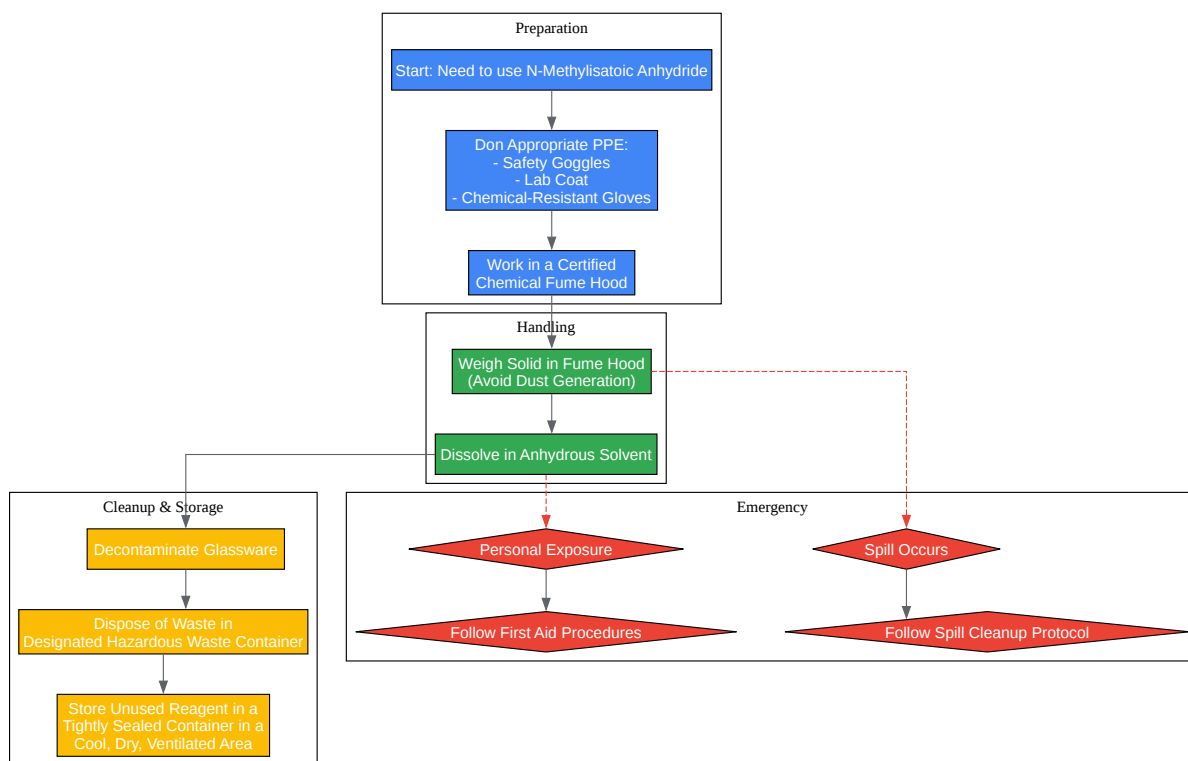
- For SHAPE-MaP, the reverse transcription is performed under conditions that promote misincorporation of a nucleotide opposite the SHAPE adduct, creating a mutation in the resulting cDNA.[\[18\]](#)[\[19\]](#)

### 6. Data Analysis:

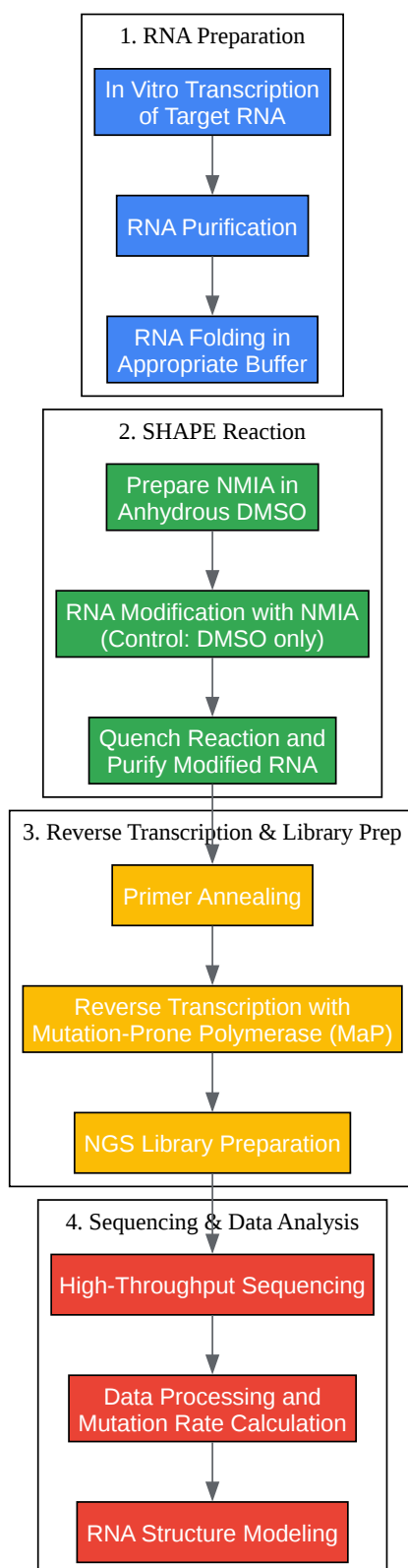
- Separate the resulting cDNA fragments by capillary or gel electrophoresis.
- For SHAPE-MaP, the cDNA is subjected to next-generation sequencing to identify mutation rates at each nucleotide position.[\[19\]](#)
- Analyze the data to determine the positions and intensities of the reverse transcription stops or mutations. These correspond to flexible regions of the RNA, providing single-nucleotide resolution information about the RNA's secondary and tertiary structure.

## Mandatory Visualizations

The following diagrams illustrate key workflows for the safe handling of **N-Methylisatoic anhydride** and its application in SHAPE-MaP experiments.







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